

Technical Support Center: Optimizing Forchlorfenuron (CPPU) Application Rates

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Compound of Interest

Compound Name: 4-Chlorophenylurea

Cat. No.: B1664162

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with forchlorfenuron (CPPU). The information is designed to address specific issues that may be encountered during experimentation to optimize CPPU application rates for various crops.

Frequently Asked Questions (FAQs)

Q1: What is Forchlorfenuron (CPPU) and what is its primary mode of action?

A1: Forchlorfenuron, also known as CPPU or KT-30, is a synthetic plant growth regulator belonging to the phenylurea class of compounds.[1] It mimics the activity of natural cytokinins, which are hormones that promote cell division and differentiation in plants.[2] CPPU is significantly more potent than many other cytokinins.[3] Its primary mode of action is to stimulate cell division, leading to increased fruit size and yield.[2][4] It can also influence cell expansion and works synergistically with natural auxins to promote plant growth.

Q2: On which crops is CPPU commonly used?

A2: CPPU is used on a variety of crops to enhance fruit size and yield. It is most notably applied to grapes, kiwifruit, and melons. Other crops that may benefit from CPPU application include apples, pears, peaches, plums, citrus fruits, tomatoes, cucumbers, and peppers. In the United States, its use is primarily approved for kiwis and grapes.

Q3: What are the expected benefits of applying CPPU?

A3: The primary benefits of CPPU application include:

- Increased fruit size and weight: By promoting cell division, CPPU leads to larger and heavier fruits.
- Improved fruit set: It can increase the number of fruits that develop from flowers, reducing fruit drop.
- Enhanced yield: The combination of larger fruit and better fruit set results in a higher overall crop yield.
- Delayed maturation: CPPU can delay the ripening process, which may extend the harvest window.
- Improved fruit quality: In some cases, it can lead to better fruit shape and may increase the content of soluble solids.

Q4: Can CPPU be used in combination with other plant growth regulators?

A4: Yes, CPPU is often used in combination with other plant growth regulators, particularly gibberellic acid (GA). This combination can have a synergistic effect, with CPPU promoting cell division and GA promoting cell elongation, leading to significant increases in fruit size. Tank mixes with gibberellic acid are common for sizing grape berries.

Q5: Are there any concerns regarding CPPU residues in treated crops?

A5: As with any agricultural chemical, there are regulations and maximum residue limits (MRLs) for CPPU in produce. It is crucial to adhere to recommended application rates and pre-harvest intervals to ensure that residues do not exceed these limits. Analytical methods such as liquid chromatography-tandem mass spectrometry (LC/MS-MS) and high-performance liquid chromatography (HPLC) are used to detect and quantify CPPU residues. Studies on watermelons have shown that when applied correctly, residues can be below the limit of detection at harvest.

Troubleshooting Guide

This guide addresses common problems encountered during CPPU application experiments.

Problem	Potential Cause(s)	Troubleshooting Steps
Phytotoxicity (leaf burn, spotting, or distortion)	1. Excessive Concentration: The application rate was too high for the specific crop or environmental conditions. 2. Plant Stress: Plants were under drought, heat, or nutritional stress during application. 3. Improper Application: Uneven spray coverage or application during the hottest part of the day.	1. Reduce Concentration: Conduct a dose-response experiment to determine the optimal, non-toxic concentration for your specific conditions. 2. Ensure Plant Health: Only apply CPPU to healthy, non-stressed plants. 3. Optimize Application Technique: Apply during cooler parts of the day, such as early morning or late evening, to allow for slower drying and better absorption. Ensure thorough and uniform coverage without excessive runoff.
Reduced Fruit Quality (e.g., lower sugar content, poor color, misshapen fruit)	1. High Application Rate: Excessive CPPU can negatively impact quality attributes like sugar accumulation and may delay ripening. 2. Incorrect Timing: Application at a suboptimal growth stage can lead to undesirable fruit shapes. 3. Nutrient Imbalance: Increased fruit growth may require additional nutrients to support proper development.	1. Optimize Dose: Lower the CPPU concentration in subsequent trials. 2. Refine Application Timing: Adjust the application timing based on the specific phenological stage of the crop (e.g., post-flowering, specific fruit diameter). 3. Monitor Plant Nutrition: Ensure adequate fertilization to support the increased fruit load.
Inconsistent or No Effect on Fruit Size	1. Low Concentration: The applied rate was insufficient to elicit a response. 2. Poor Absorption: The spray solution dried too quickly, or the pH of	1. Increase Concentration: Incrementally increase the CPPU concentration in your next experiment. 2. Improve Application Conditions: Apply

	<p>the water was not optimal. 3. Incorrect Application Timing: The application was made too early or too late in the fruit development stage.</p>	<p>during periods of high humidity and low wind. Check and adjust the water pH to be near neutral (below 8.5). Consider using a non-ionic surfactant to improve coverage and uptake. 3. Verify Timing: Consult literature for the recommended application window for your specific crop and variety.</p>
Excessive Fruit Set Leading to Small Fruit Size	<p>1. High Application Rate: While CPPU can improve fruit set, an excessive rate can lead to too many fruits competing for resources, resulting in smaller individual fruit size.</p>	<p>1. Reduce Concentration: Use a lower concentration of CPPU. 2. Combine with Thinning: Implement manual or chemical thinning practices to reduce the number of fruits per plant, allowing the remaining fruits to grow larger.</p>
Delayed Harvest	<p>1. Expected Side Effect: CPPU is known to delay fruit maturation, which is more pronounced at higher application rates.</p>	<p>1. Factor in Delay: Plan for a later harvest date when using CPPU. 2. Optimize Rate: If the delay is too long, reduce the CPPU concentration in future applications.</p>

Data Presentation: Recommended CPPU Application Rates

The following tables summarize recommended CPPU application rates for various crops based on available literature. These are starting points for experimentation, and optimal rates may vary depending on cultivar, environmental conditions, and desired outcomes.

Table 1: Grapes

Objective	Concentration (mg/L or ppm)	Application Timing	Application Method	Reference(s)
Increase Berry Size	5 - 20	10-15 days after flowering	Soaking young fruit ears	
Increase Berry Size	10 - 15	Post-flowering or fruit enlargement stage	Spray	
Increase Fruit Set & Size	10 - 100 times dilution of 0.1% solution	10-15 days after flower falling	Impregnating young fruit	
Improve Quality (Verdejo)	15	Berries at 5-6 mm diameter	Spraying bunches	

Table 2: Kiwifruit

Objective	Concentration (mg/L or ppm)	Application Timing	Application Method	Reference(s)
Increase Fruit Size & Yield	5 - 20	20-25 days after flowering	Soaking young fruit	
Increase Fruit Size & Yield	5	At petal fall	Dipping	
Optimize Fruit Weight	Up to 5	2-7 weeks after full bloom	Spray	

Table 3: Melons (Watermelon, Cucumber, etc.)

Objective	Concentration (mg/L or ppm)	Application Timing	Application Method	Reference(s)
Increase Fruit Set & Yield (Watermelon/Cu cumber)	5 - 20	On the day of or day before flowering	Smearing the stalk	
Increase Fruit Set & Yield (Melon)	5 - 20	Dip melon buds or young fruit	Dipping	
Increase Fruit Set & Yield (Watermelon)	30 - 50	On the day of or day before flowering	Applying to the fruit stem or spraying the ovary	
Improve Fruit Setting (Oriental Melon)	5	One day before, on the day of, or one day after flowering	Spraying the ovary	

Experimental Protocols

Protocol 1: Determining Optimal CPPU Concentration for Fruit Size Enhancement

- Plant Material: Select healthy, uniform plants of the target crop and cultivar.
- Treatment Groups: Establish several treatment groups, including an untreated control and a range of CPPU concentrations (e.g., 0, 2.5, 5, 10, 15, 20 ppm). The range should be based on literature recommendations for the specific or similar crops.
- Solution Preparation:
 - Prepare a stock solution of CPPU. If using a commercial formulation (e.g., 0.1% soluble liquid), calculate the required volume to dilute in a known volume of water to achieve the target concentrations. For example, to make 1 liter of a 10 ppm (10 mg/L) solution from a

0.1% (1000 mg/L) stock, you would use 10 mL of the stock solution and bring the volume to 1 liter with water.

- Use distilled or deionized water.
- Ensure the pH of the final solution is near neutral.
- A non-ionic surfactant (e.g., 0.05-0.1% v/v) can be added to improve coverage.
- Application:
 - Apply the solutions at the recommended phenological stage (e.g., 10-15 days after full bloom for grapes).
 - Apply using a handheld sprayer for small-scale experiments, ensuring complete and uniform coverage of the target fruit or flower clusters until runoff. For dipping applications, immerse the fruit cluster in the solution for a few seconds.
 - Perform applications during cool, humid conditions to maximize absorption.
- Data Collection:
 - At maturity, harvest the fruit from each treatment group.
 - Measure relevant parameters such as fruit weight, diameter, length, and number of fruits per plant.
 - Assess quality parameters like soluble solids content (using a refractometer), firmness (using a penetrometer), and color.
- Statistical Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine the significance of differences between treatment groups and identify the optimal concentration.

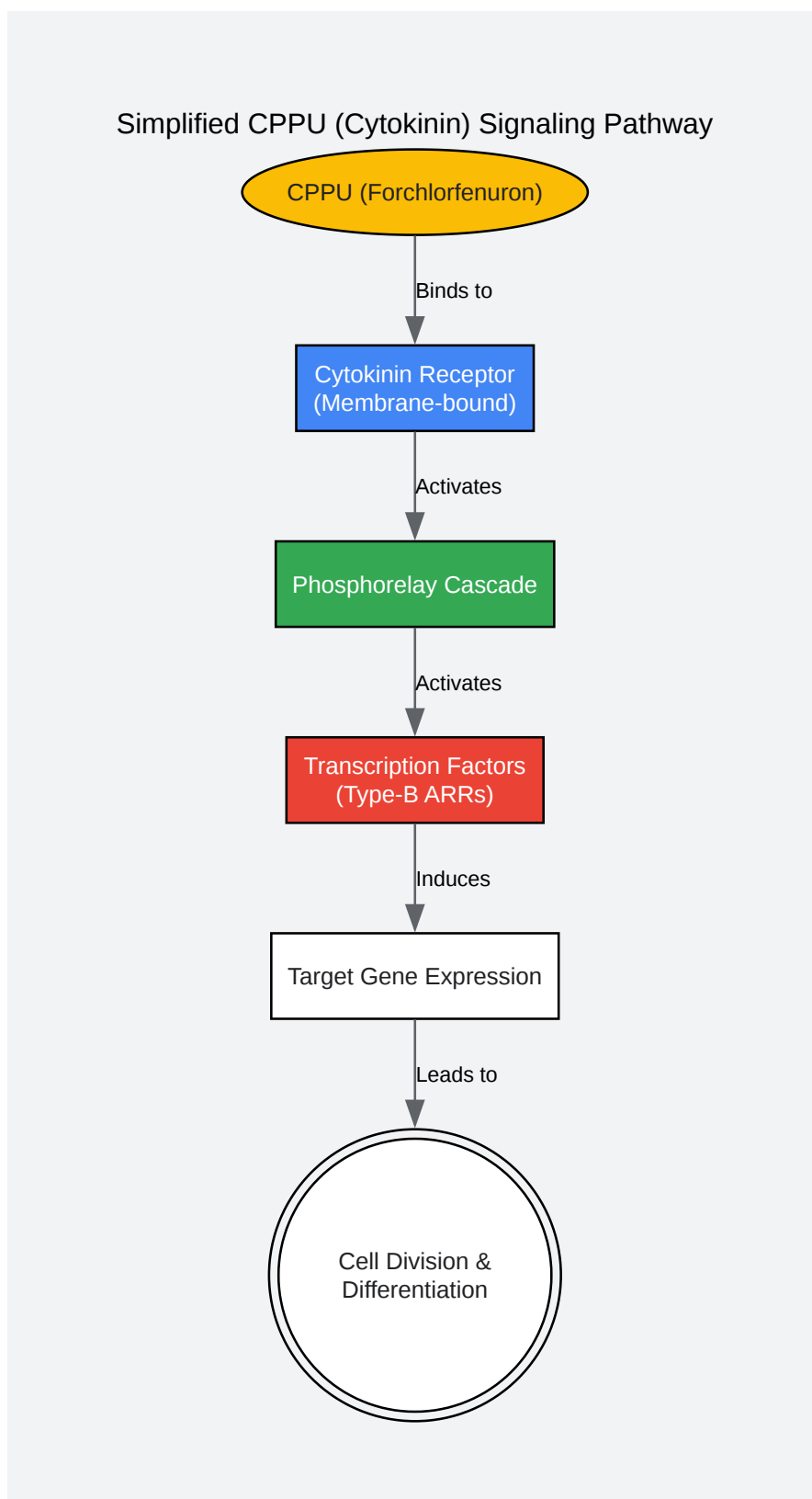
Protocol 2: Residue Analysis of CPPU in Fruit Samples

This protocol is based on the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by LC/MS-MS analysis.

- Sample Preparation:
 - Homogenize a representative sample of the fruit (e.g., 15 g).
 - For fruits like watermelon, both peeled and unpeeled samples can be analyzed.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add an appropriate solvent, such as acetonitrile.
 - Add extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate) to induce phase separation.
 - Shake vigorously for 1 minute and then centrifuge.
- Cleanup (Dispersive Solid-Phase Extraction):
 - Take an aliquot of the acetonitrile supernatant.
 - Transfer it to a tube containing a cleanup sorbent mixture (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and magnesium sulfate to remove excess water).
 - Vortex and centrifuge.
- Analysis:
 - Take the final supernatant, filter if necessary, and inject it into an LC/MS-MS system.
 - The system is typically equipped with a triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
 - Monitor specific precursor-to-product ion transitions for CPPU for quantification and confirmation. For example, the transition m/z 248 > 129 is often used for quantification.
- Quantification:

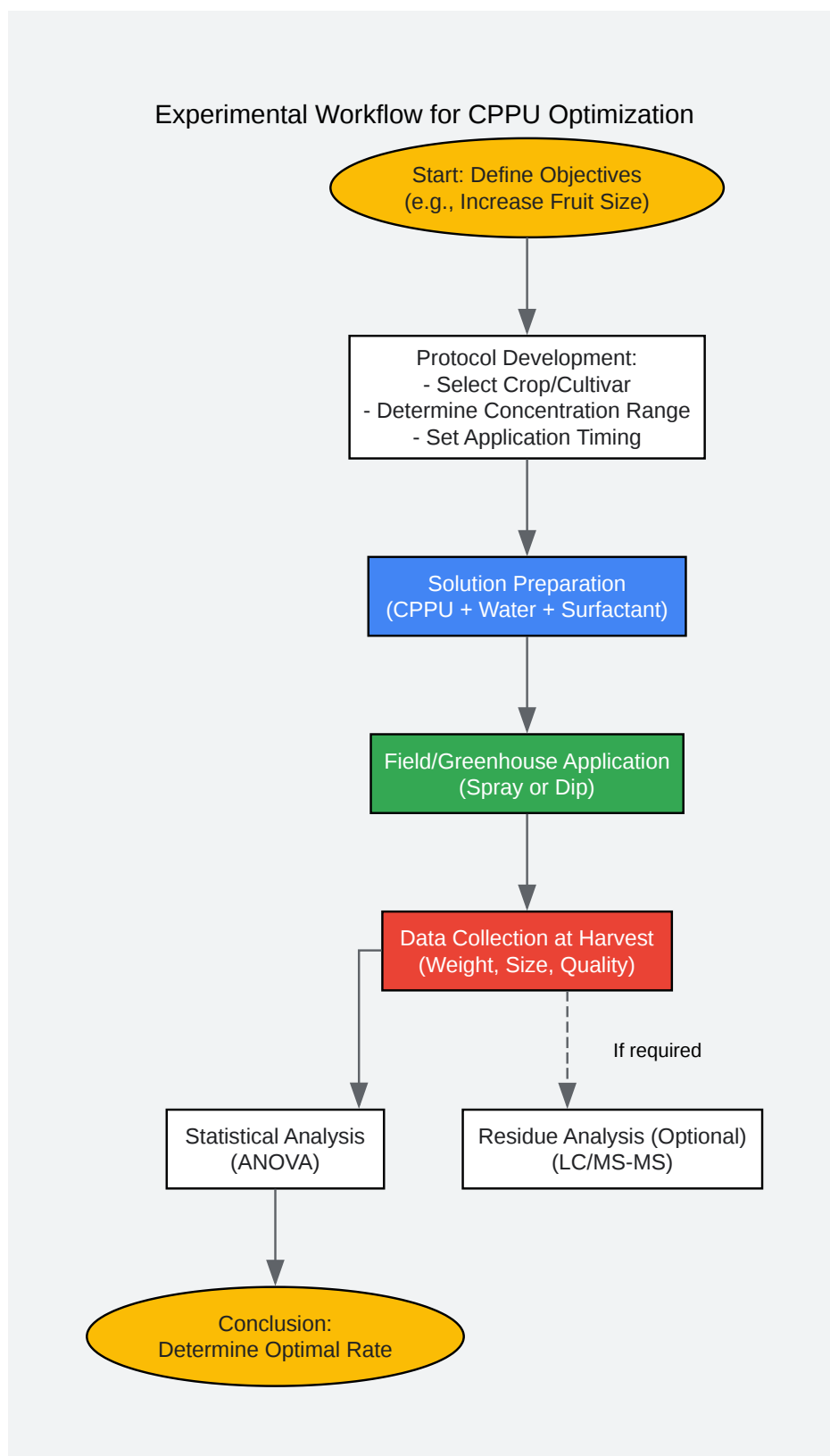
- Prepare matrix-matched calibration standards to compensate for matrix effects.
- Quantify the CPPU concentration in the samples by comparing the peak areas to the calibration curve.

Mandatory Visualizations



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Caption: Simplified CPPU (Cytokinin) Signaling Pathway.



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Caption: Experimental Workflow for CPPU Rate Optimization.

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